

Technical Guide: Toxicity Profile & Handling of 4-Dimethylaminocinnamyl Alcohol[1]

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Compound of Interest

Compound Name: 3-[4-(Dimethylamino)phenyl]-2-propene-1-ol
CAS No.: 190848-81-8
Cat. No.: B2549367

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Chemical Identity & Physicochemical Properties[1][2][3][4][5]

This compound is a derivative of cinnamyl alcohol characterized by a para-dimethylamino substituent.[1] Its structure combines an allylic alcohol functionality with an electron-rich aromatic amine, creating unique reactivity and toxicity concerns.[1]

Property	Detail
IUPAC Name	(2E)-3-[4-(Dimethylamino)phenyl]prop-2-en-1-ol
Common Name	4-Dimethylaminocinnamyl alcohol
CAS Number	Note: Often custom synthesized.[1][2] Closest commercial analog CAS: 6203-18-5 (Aldehyde precursor).[1]
Molecular Formula	C ₁₁ H ₁₅ NO
Molecular Weight	177.24 g/mol
Physical State	Solid (typically yellow to orange crystals)
Solubility	Soluble in organic solvents (DMSO, Ethanol, DCM); poorly soluble in water.[1]
Reactivity	Susceptible to oxidation (to aldehyde/acid) and polymerization (light sensitive).[1]

Toxicological Profile: Mechanism & Assessment

Executive Summary: This compound should be treated as a Potent Skin Sensitizer and a Suspected Mutagen.[1] The toxicity profile is derived from a "Read-Across" analysis of its two core pharmacophores: the cinnamyl backbone and the aromatic amine.[1]

Mechanism of Action (The "Why")

The biological activity and toxicity are driven by metabolic activation.[1] The alcohol itself is a "pro-electrophile."[1]

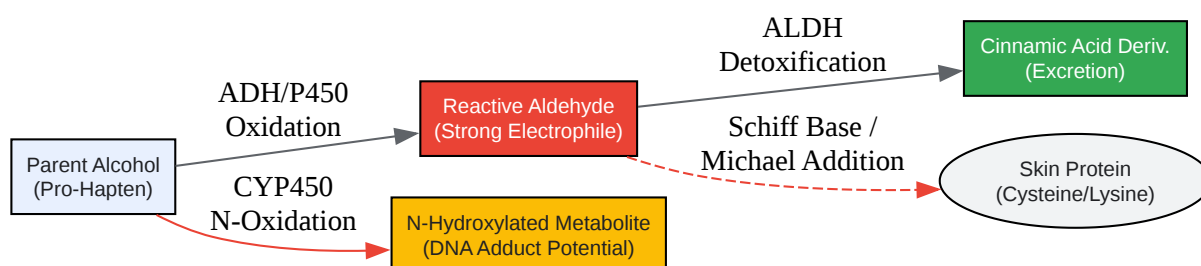
- Sensitization (Haptens): The allylic alcohol is metabolized by Alcohol Dehydrogenase (ADH) into 4-Dimethylaminocinnamaldehyde.[1] This aldehyde is a highly reactive Michael Acceptor and Schiff Base former.[1] It covalently binds to skin proteins (nucleophiles like cysteine or lysine), triggering Type IV Hypersensitivity (Allergic Contact Dermatitis).[1]
- Genotoxicity Potential: The p-dimethylamino group is structurally similar to known carcinogens (e.g., dimethylaniline).[1] Metabolic activation via Cytochrome P450 can lead to

N-hydroxylation, forming reactive nitrenium ions capable of DNA adduct formation.[1]

Predicted Toxicity Endpoints[1]

Endpoint	Classification	Mechanistic Basis
Acute Toxicity	Category 4 (Oral)	Based on cinnamyl alcohol LD50 (~2000 mg/kg).[1]
Skin Sensitization	Category 1A (High)	Rapid oxidation to the aldehyde (a known strong sensitizer).[1]
Genotoxicity	Suspected (Cat 2)	Presence of N,N-dimethylaniline substructure; potential for metabolic activation.[1]
Eye Irritation	Category 2A	Allylic alcohols are moderate to severe mucous membrane irritants.[1]

Metabolic Activation Pathway (Visualization)



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Figure 1: Metabolic pathway highlighting the bioactivation of the alcohol to a reactive aldehyde (sensitization risk) and N-hydroxylated species (genotoxicity risk).[1]

Handling & Safety Protocols (Self-Validating Systems)

To ensure safety, we employ a "Containment by Default" strategy. Do not rely on the absence of visible symptoms; the sensitization threshold decreases with every exposure.[1]

Engineering Controls

- Primary Barrier: All handling of dry powder must occur within a Class II Biological Safety Cabinet (BSC) or a Chemical Fume Hood with a face velocity >100 fpm.[1]
- Static Control: Use an ionizing bar or anti-static gun inside the hood.[1] The powder is likely electrostatic; static discharge can aerosolize the particles, bypassing respiratory protection.

Personal Protective Equipment (PPE) Matrix

Zone	Hand Protection	Respiratory	Body
Weighing/Solid	Double Glove:Inner: Nitrile (4 mil)Outer: Laminate (Silver Shield)	N95 or P100 (if outside hood)Powered Air Purifying Respirator (PAPR) for >10g	Tyvek Lab Coat + Sleeve Covers
Solution (Solvent)	Double Nitrile:Change outer glove immediately upon splash.[1]	Standard Fume Hood	Standard Lab Coat

Protocol Validation (The "Glove Test"):

- Why Laminate? Aromatic amines and allylic compounds can permeate thin nitrile.[1] If laminate gloves are unavailable, use "High-Risk" thick nitrile (8 mil) and change every 15 minutes.[1]

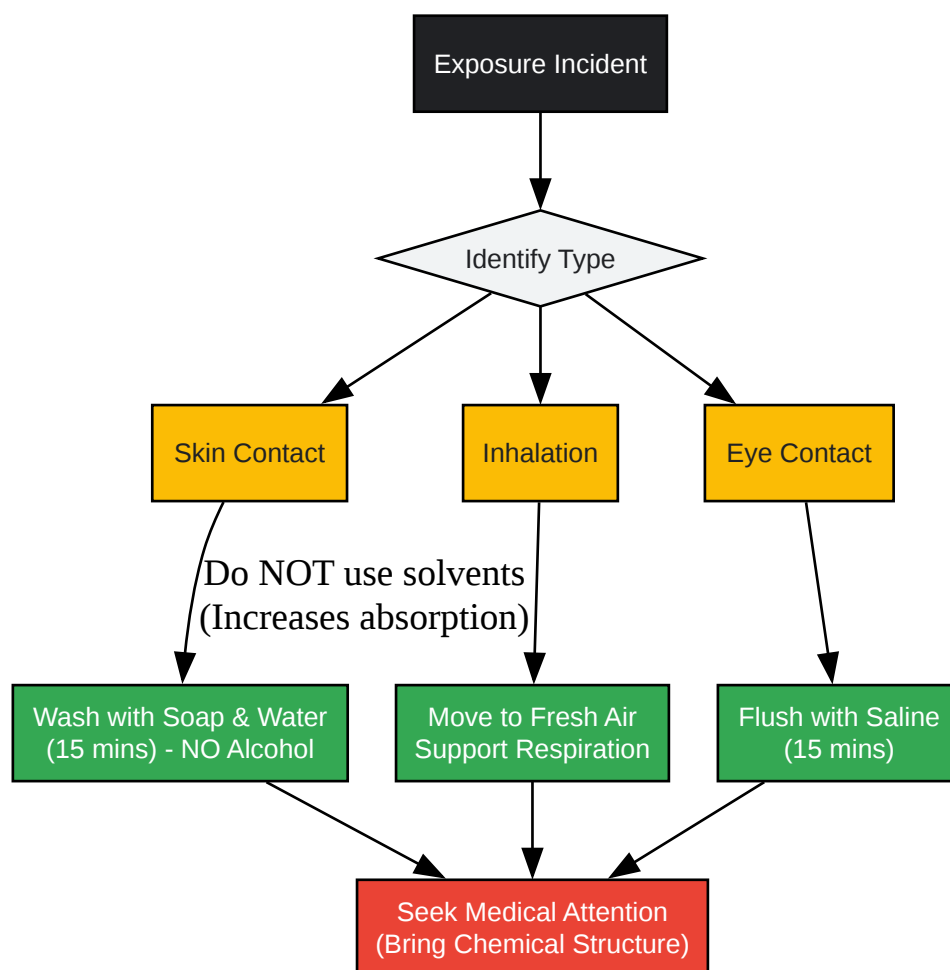
Deactivation & Waste Disposal

Do not dispose of pure material in standard organic waste.[1] It must be chemically deactivated first to prevent downstream sensitization of waste handlers.[1]

- Deactivation Solution: 10% Sodium Hypochlorite (Bleach) or Acidic Permanganate.[1]
 - Mechanism:[1][3][4] Oxidizes the alkene double bond and the amine, breaking the conjugation and reducing reactivity.
- Procedure:
 - Dissolve waste in acetone.[1]
 - Slowly add bleach solution (Exothermic!).[1]
 - Allow to stand for 24 hours before neutralizing and disposing as aqueous hazardous waste.[1]

Emergency Response Workflow

In the event of exposure, immediate action is required to prevent sensitization.



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Figure 2: Decision tree for emergency response.[1] Note the critical prohibition of using solvents (alcohol/acetone) on skin, as they enhance dermal absorption of the compound.

References

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